2-Ethoxyisonicotinonitrile: Technical Monograph & Synthetic Guide

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Compound of Interest	
Compound Name:	*2-Ethoxyisonicotinonitrile*
CAS No.:	*869299-29-6*
Cat. No.:	*B1319122*

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Executive Summary

2-Ethoxyisonicotinonitrile (CAS: 869299-29-6) is a functionalized pyridine scaffold characterized by a nitrile group at the C4 position and an ethoxy ether linkage at the C2 position.[1] It serves as a "privileged structure" in drug discovery, particularly in the synthesis of kinase inhibitors and phosphodiesterase (PDE) modulators. Its unique electronic profile—combining the electron-withdrawing nature of the nitrile and pyridine nitrogen with the resonance-donating ethoxy group—makes it a versatile electrophile for further functionalization.

Physicochemical Profile

The theoretical properties of **2-Ethoxyisonicotinonitrile** suggest a molecule with moderate lipophilicity and high permeability, adhering strictly to Lipinski's Rule of Five, making it an ideal fragment for oral drug candidates.

Table 1: Key Chemical Identifiers & Properties

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Property	Value	Notes
IUPAC Name	2-Ethoxy-4-pyridinecarbonitrile	Also: 2-Ethoxy-4-cyanopyridine
CAS Number	869299-29-6	Verified Identifier
Molecular Formula	$C_8H_8N_2O$	
Molecular Weight	148.16 g/mol	Fragment-like (<300 Da)
SMILES	CCOC1=NC=CC(=C1)C#N	
Predicted LogP	1.62 ± 0.3	Optimal for membrane permeability
TPSA	~46.0 $Å^2$	High oral bioavailability potential
H-Bond Acceptors	3	(N-pyridine, N-nitrile, O-ether)
H-Bond Donors	0	Aprotic
pKa (Conj.[2][3][4] Acid)	~1.5 - 2.0	Weakly basic due to EWG nitrile

> *Analyst Insight: The low pKa indicates the pyridine nitrogen is significantly deactivated by the 4-cyano group, reducing its potential to form salts under physiological conditions unless modified.*

Synthetic Methodology

The most robust synthetic route involves a Nucleophilic Aromatic Substitution (SNAr) of 2-chloroisonicotinonitrile. The presence of the electron-withdrawing nitrile group at the para position (relative to the halogen) and the pyridine nitrogen activates the C2 position, facilitating rapid displacement by alkoxides.

Diagram 1: Synthetic Pathway (SNAr)

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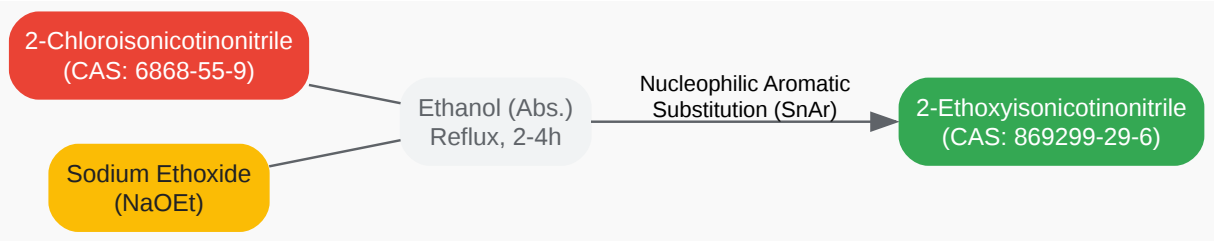

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Figure 1:One-pot synthesis via SNAr mechanism.[3] The electron-deficient pyridine ring allows for facile chloride displacement.

Experimental Protocol: Synthesis from 2-Chloroisonicotinonitrile

Reagents: 2-Chloroisonicotinonitrile (1.0 eq), Sodium Ethoxide (1.1 eq), Absolute Ethanol (10 vol).

- Preparation: Charge a reaction vessel with 2-chloroisonicotinonitrile and dissolve in absolute ethanol under an inert atmosphere (N_2).
- Addition: Slowly add a solution of sodium ethoxide (21% wt in ethanol) dropwise at 0°C to control the exotherm.
- Reaction: Warm the mixture to room temperature, then heat to reflux (78°C) for 3 hours. Monitor by TLC (Hexane:EtOAc 4:1) or HPLC.[5]
- Work-up: Cool the mixture to ambient temperature. Concentrate in vacuo to remove ethanol. Resuspend the residue in water and extract with Ethyl Acetate (3x).
- Purification: Wash combined organics with brine, dry over Na_2SO_4, and concentrate. The product typically crystallizes as an off-white solid or oil upon cooling.
    - Expected Yield: 85-95%

Reactivity & Functionalization Map

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2-Ethoxyisonicotinonitrile is a bifunctional scaffold. The nitrile group allows for extension into amines, acids, or heterocycles, while the ethoxy group provides a stable lipophilic handle that can be selectively cleaved if a pyridone core is desired.

Diagram 2: Functionalization Tree

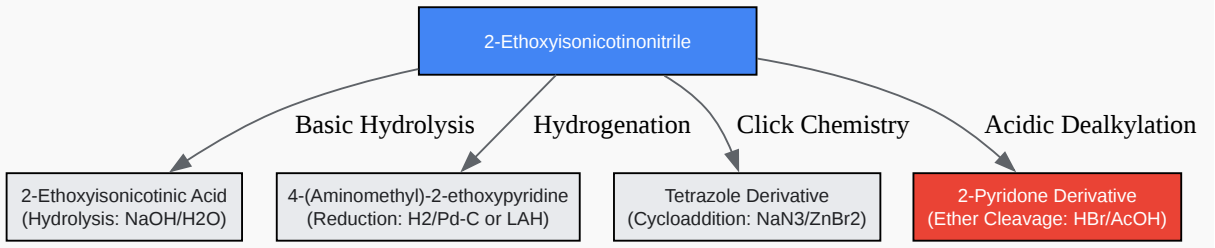

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Figure 2:Divergent synthesis pathways. The nitrile group is the primary vector for library expansion, while the ethoxy group acts as a masked pyridone.

Key Transformations

- Nitrile Hydrolysis: Conversion to the carboxylic acid (using NaOH) or amide (using H_2O_2/K_2CO_3). This creates precursors for amide coupling in peptidomimetics.
- Tetrazole Formation: Reaction with sodium azide generates a bioisostere of the carboxylic acid, often used to improve metabolic stability and bioavailability in angiotensin receptor blockers.
- Ether Cleavage: Treatment with HBr or HI converts the ethoxy-pyridine into a 2-pyridone (2-hydroxypyridine tautomer), a motif found in drugs like Pirfenidone.

Medicinal Chemistry Applications

In drug design, the 2-alkoxy-4-cyanopyridine motif is valued for its ability to modulate physicochemical properties without introducing excessive bulk.

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- Bioisosterism: The pyridine ring serves as a bioisostere for phenyl rings, improving aqueous solubility (due to the nitrogen lone pair) and reducing metabolic liability (blocking P450 oxidation sites).
- Lipophilicity Tuning: The ethoxy group (LogP contribution ~1.0) allows for fine-tuning of the partition coefficient. It often occupies small hydrophobic pockets (e.g., the ribose binding pocket in kinases).
- Hydrogen Bonding: The pyridine nitrogen is a weak acceptor, but the nitrile nitrogen is a potent acceptor, often interacting with serine or threonine residues in active sites.

Case Study Relevance: This core structure appears in the optimization of Phosphodiesterase 4 (PDE4) inhibitors, where the pyridine ring replaces the catechol ether moiety of Rolipram to reduce emetic side effects while maintaining potency.

Safety & Handling (MSDS Summary)

While specific toxicological data for this CAS is limited, it should be handled according to the hazard profile of analogous cyanopyridines.

- GHS Classification: Warning.[6][7]
- Hazard Statements:
  - H302: Harmful if swallowed (Nitrile toxicity).
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
- Handling: Use in a fume hood. Avoid contact with strong acids (liberates toxic HCN if nitrile is hydrolyzed under extreme conditions, though unlikely in standard use).

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